

Dihydromicromelin B: A Technical Guide to its Discovery, Origin, and Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dihydromicromelin B

Cat. No.: B15127997

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Abstract

Dihydromicromelin B is a naturally occurring coumarin, a class of secondary metabolites found in a variety of plants. This document provides a comprehensive overview of the discovery, natural origin, and total synthesis of **Dihydromicromelin B**. Detailed experimental protocols for its isolation and synthesis are presented, alongside a summary of its known, albeit limited, biological activities. Spectroscopic data essential for its characterization are also tabulated. This guide is intended to serve as a valuable resource for researchers interested in the phytochemical investigation of *Micromelum* species and the potential therapeutic applications of their constituent coumarins.

Discovery and Natural Origin

Dihydromicromelin B was first isolated from the plant species *Micromelum minutum* (G.Forst.) Wight & Arn., a member of the Rutaceae family.^[1] This plant is a small tree or shrub found throughout Southeast Asia and is known to be a rich source of various coumarins.^{[1][2]} Subsequent phytochemical investigations have also identified **Dihydromicromelin B** in other species of the same genus, including *Micromelum integerrimum*.

The discovery of **Dihydromicromelin B** was part of broader efforts to explore the chemical constituents of medicinal plants. The initial isolation and structure elucidation were

accomplished through standard phytochemical techniques, including solvent extraction and chromatographic separation, followed by spectroscopic analysis.

Physicochemical Properties

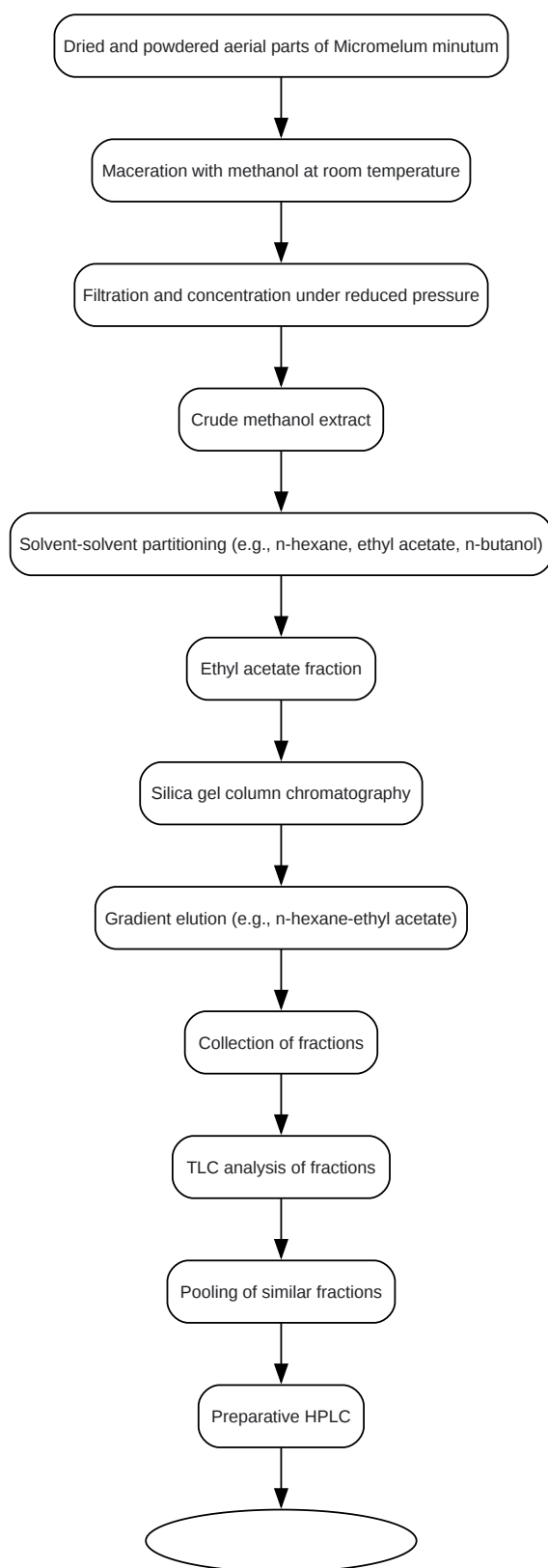
Property	Value	Reference
Molecular Formula	C ₁₅ H ₁₄ O ₆	
Molecular Weight	290.27 g/mol	
CAS Number	94285-06-0	
Appearance	White solid	
Solubility	Soluble in methanol, ethanol, DMSO, and other organic solvents	

Experimental Protocols

Isolation of Dihydromicromelin B from Micromelum minutum

While the specific, detailed protocol for the initial isolation of **Dihydromicromelin B** is not readily available in the public domain, a general methodology for the isolation of coumarins from *Micromelum minutum* can be outlined as follows. This protocol is based on common practices in phytochemistry for the separation of moderately polar compounds.

Workflow for Isolation:



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Caption: General workflow for the isolation of coumarins from *Micromelum minutum*.

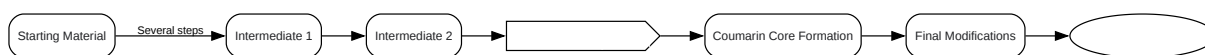
Detailed Steps:

- **Plant Material and Extraction:** Dried and powdered aerial parts of *Micromelum minutum* are subjected to exhaustive extraction with methanol at room temperature. The resulting extract is filtered and concentrated under reduced pressure to yield a crude methanol extract.
- **Solvent Partitioning:** The crude extract is suspended in water and sequentially partitioned with solvents of increasing polarity, such as n-hexane, ethyl acetate, and n-butanol. The coumarin-rich fraction is typically found in the ethyl acetate portion.
- **Column Chromatography:** The ethyl acetate fraction is subjected to column chromatography on silica gel. A gradient elution system, commonly a mixture of n-hexane and ethyl acetate with increasing proportions of ethyl acetate, is used to separate the components.
- **Fraction Collection and Analysis:** Fractions are collected and monitored by thin-layer chromatography (TLC) using an appropriate solvent system and visualized under UV light. Fractions with similar TLC profiles are pooled together.
- **Purification:** The pooled fractions containing **Dihydromicromelin B** are further purified by preparative high-performance liquid chromatography (HPLC) to afford the pure compound.

Enantioselective Total Synthesis of Hydramicromelin B

A total synthesis for a closely related or identical compound, referred to as "hydramicromelin B," has been reported. The key step in this synthesis involves an $\text{AuCl}_3/\text{AgOTf}$ -catalyzed intramolecular reaction to construct the coumarin ring. The spectroscopic data of the synthesized compound would need to be compared to the natural product for definitive structural confirmation.

Synthetic Scheme Overview:



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Caption: Simplified overview of the synthetic strategy for hydramicromelin B.

Due to the complexity and proprietary nature of synthetic routes, the full detailed protocol from the primary literature should be consulted for replication.

Spectroscopic Data

The structure of **Dihydromicromelin B** has been elucidated using various spectroscopic techniques. The following tables summarize the key NMR and mass spectrometry data.

¹H NMR Spectroscopic Data (500 MHz, CDCl₃)

Position	δ (ppm)	Multiplicity	J (Hz)
3	6.25	d	9.5
4	7.62	d	9.5
5	7.30	s	
8	6.85	s	
2'	3.58	d	4.0
3'	3.95	d	4.0
4'-CH ₃	1.45	s	
7-OCH ₃	3.92	s	

¹³C NMR Spectroscopic Data (125 MHz, CDCl₃)

Position	δ (ppm)
2	161.2
3	113.1
4	143.5
4a	112.9
5	128.0
6	117.5
7	162.0
8	98.4
8a	156.4
1'	76.8
2'	64.1
3'	60.9
4'	25.0
7-OCH ₃	56.4

High-Resolution Mass Spectrometry (HRMS)

Ion	Calculated m/z	Found m/z
[M+H] ⁺	291.0814	291.0812

Biological Activity

The biological activities of **Dihydromicromelin B** have not been extensively studied. However, crude extracts of *Micromelum* species and other isolated coumarins have demonstrated a range of biological effects, primarily cytotoxicity against various cancer cell lines.

Compound/Extract	Cell Line	Activity	IC ₅₀ (µg/mL)	Reference
Micromelin	P-388 murine leukemia	Antitumor	-	[1]
Scopoletin	P-388 murine leukemia	Antitumor	-	[1]
M. minutum root extract	KB cell line	Cytotoxicity	-	
M. minutum root extract	NCI-H187 cell line	Weak Cytotoxicity	-	

It is important to note that these data are for related compounds and extracts, and specific quantitative data for the cytotoxic or other biological activities of pure **Dihydromicromelin B** are not yet available in the reviewed literature. Further research is required to determine the specific bioactivity profile of **Dihydromicromelin B**.

Conclusion

Dihydromicromelin B is a coumarin of interest from the Micromelum genus. Its discovery and isolation have contributed to the understanding of the rich phytochemical diversity of this plant family. The successful total synthesis of a closely related structure opens avenues for the preparation of analogues for structure-activity relationship studies. While preliminary data on related compounds suggest potential cytotoxic properties, a thorough investigation into the biological activities of **Dihydromicromelin B** is warranted to explore its therapeutic potential. This technical guide provides a foundational resource for researchers to further investigate this natural product.

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References

- 1. Chemical constituents, cytotoxic activities and traditional uses of *Micromelum minutum* (Rutaceae): a review - MedCrave online [medcraveonline.com]
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